

An In-depth Technical Guide to Tridecyl Acrylate (CAS 3076-04-8)

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Compound of Interest

Compound Name: Tridecyl acrylate

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Abstract

Tridecyl acrylate (TDA), CAS number 3076-04-8, is an acrylic acid ester characterized by a long alkyl chain. This monomer is a clear, colorless to slightly yellow liquid insoluble in water but soluble in various organic solvents.[1] Primarily utilized as a monomer in the synthesis of polymers and copolymers, TDA imparts specific properties such as hydrophobicity, flexibility, and thermal stability to the resulting materials.[2] These characteristics make it a valuable component in the formulation of adhesives, coatings, resins, and specialty chemicals.[2] While its primary applications are industrial, the unique properties conferred by the tridecyl group make polymers derived from it relevant for consideration in biomedical fields, particularly in the development of medical adhesives, transdermal drug delivery systems, and biocompatible materials where tuning polymer hydrophobicity is critical. This guide provides a comprehensive overview of the physicochemical properties, safety data, synthesis, and analysis of **tridecyl acrylate**, with a focus on its potential relevance to the field of drug development.



Chemical and Physical Properties

Tridecyl acrylate is the ester of acrylic acid and tridecyl alcohol. Its long alkyl chain significantly influences its physical properties, leading to low water solubility and a high boiling point compared to shorter-chain acrylates.

Property	Value	Reference(s)
CAS Number	3076-04-8	[2][3]
Molecular Formula	C ₁₆ H ₃₀ O ₂	[2][3]
Molecular Weight	254.41 g/mol	[2][3]
IUPAC Name	Tridecyl prop-2-enoate	[1]
Synonyms	2-Propenoic acid, tridecyl ester; Acrylic acid tridecyl ester	[2][4]
Appearance	Clear, colorless to slightly yellow liquid	[1][5]
Density	0.88 g/cm ³ to 0.881 g/cm ³ at 25°C	[1][2][6]
Boiling Point	150°C at 10 mmHg; 290-330°C at 760 mmHg	[1][2]
Melting Point	-20 to -75 °C	[1]
Flash Point	>100°C to 118°C	[1][2][6]
Refractive Index	~1.447 at 25°C	[7]
Vapor Pressure	0.00027 mmHg to 0.01 mmHg at 25°C	[1][2]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., benzene, toluene)	[1][4]
Viscosity	10 cP at 25°C	[6][7]

Safety and Toxicology

Tridecyl acrylate requires careful handling due to its potential for irritation. As with other acrylates, the monomer can be a skin sensitizer. The toxicity of acrylates generally decreases with increasing molecular weight.

Hazard Type	GHS Classification & Statements	Reference(s)
GHS Pictograms	Irritant (), Health Hazard (), Environmental Hazard (t)	[3] [4]
GHS Signal Word	Danger / Warning	[3] [4]
Hazard Statements	H315: Causes skin irritation.H317: May cause an allergic skin reaction.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H411: Toxic to aquatic life with long-lasting effects.	[3] [4]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P273: Avoid release to the environment.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.	[3] [4]
Acute Toxicity (Oral)	LD50 (Rat): 44,700 uL/kg (Details of toxic effects not reported other than lethal dose value).	[8]
Eye Irritation	Tested on rabbit eyes, it was rated 2 on a scale of 1 to 10 (most severe) for injury after 24 hours.	[9]
Other Hazards	May polymerize hazardously if not properly inhibited.	

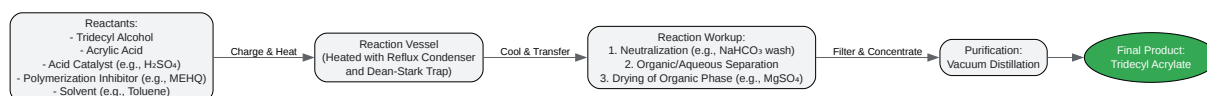
Stabilizers like hydroquinone (HQ) or its monomethyl ether (MEHQ) are typically added.[9]

Experimental Protocols and Methodologies

Detailed experimental data for **tridecyl acrylate** is not widely published in academic literature; however, standard organic chemistry procedures for the synthesis, analysis, and polymerization of long-chain acrylates are applicable. The following sections provide detailed representative methodologies.

Synthesis: Esterification of Tridecyl Alcohol

Tridecyl acrylate is commercially produced via the esterification of tridecyl alcohol with acrylic acid or by transesterification with another acrylate ester, such as methyl acrylate.[9]



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Caption: General workflow for the synthesis of **tridecyl acrylate** via acid-catalyzed esterification.

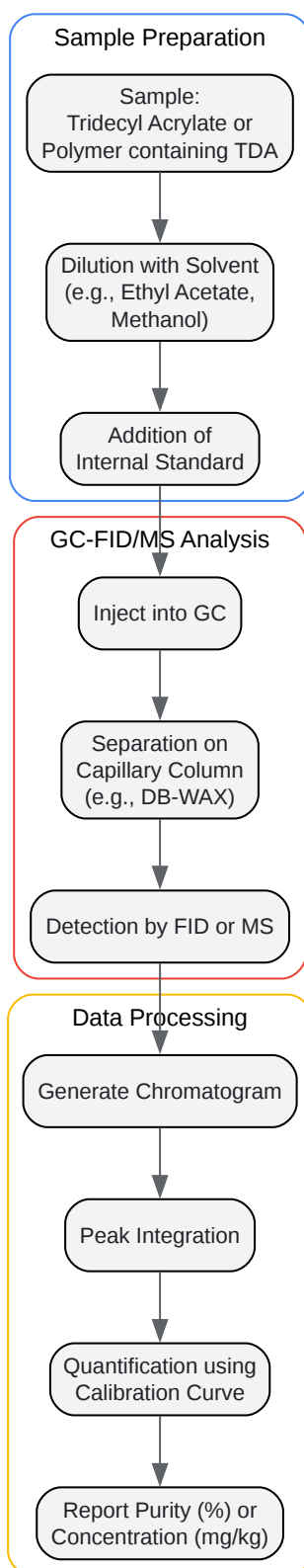
Illustrative Protocol for Synthesis:

- **Apparatus Setup:** A round-bottom flask is equipped with a magnetic stirrer, a Dean-Stark trap fitted with a reflux condenser, and a nitrogen inlet.
- **Charging Reactants:** The flask is charged with tridecyl alcohol (1.0 eq), acrylic acid (1.2 eq), a catalytic amount of sulfuric acid or p-toluenesulfonic acid (0.02 eq), and a polymerization inhibitor such as MEHQ (200 ppm). Toluene is added as the solvent to facilitate azeotropic removal of water.

- **Reaction:** The mixture is heated to reflux under a nitrogen atmosphere. The reaction progress is monitored by observing the collection of water in the Dean-Stark trap. The reaction is considered complete when water ceases to be collected.
- **Workup:** The reaction mixture is cooled to room temperature and transferred to a separatory funnel. It is washed sequentially with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- **Isolation:** The organic layer is separated, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by vacuum distillation to yield pure **tridecyl acrylate**.

Analysis: Gas Chromatography (GC)

The purity of **tridecyl acrylate** and the quantification of residual monomers in polymeric materials are typically determined using gas chromatography.^{[9][10]}



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Caption: Standard workflow for the quantitative analysis of **tridecyl acrylate** using gas chromatography.

Illustrative Protocol for GC Analysis:

- **Standard Preparation:** Prepare a series of calibration standards of **tridecyl acrylate** in a suitable solvent (e.g., ethyl acetate) at known concentrations. Add a consistent amount of an internal standard (e.g., dodecane) to each.
- **Sample Preparation:** Accurately weigh the sample to be analyzed. If it is a polymer, dissolve it in a solvent and precipitate the polymer with a non-solvent like methanol.^[10] Dilute the supernatant containing the monomer to a known volume, adding the same internal standard.
- **GC Conditions:**
 - **Instrument:** Gas chromatograph with a Flame Ionization Detector (FID) or Mass Spectrometer (MS).
 - **Column:** A polar capillary column such as a DB-WAX (or equivalent) is suitable.^[10]
 - **Temperatures:** Injector at 250°C, Detector at 275°C.
 - **Oven Program:** Start at 50°C, ramp up to 300°C at a rate of 15°C/min.
 - **Carrier Gas:** Helium or Nitrogen.
- **Analysis:** Inject the prepared standards and samples into the GC.
- **Quantification:** Generate a calibration curve by plotting the peak area ratio (analyte/internal standard) against concentration for the standards. Use this curve to determine the concentration of **tridecyl acrylate** in the prepared samples.

Polymerization

Tridecyl acrylate can be polymerized or copolymerized using standard free-radical polymerization techniques. The long alkyl chain reduces the glass transition temperature (T_g) of the resulting polymer, making it soft and rubbery at room temperature.

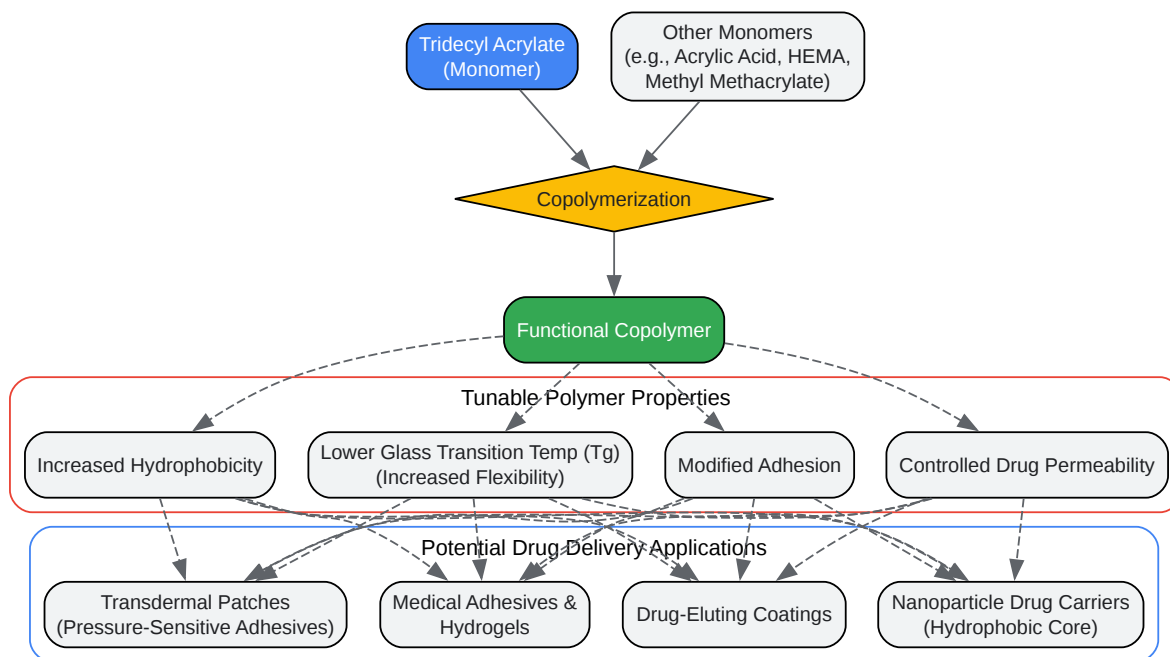
Illustrative Protocol for Free-Radical Polymerization:

- **Setup:** In a reaction vessel equipped with a stirrer, condenser, and nitrogen inlet, add **tridecyl acrylate** monomer and a solvent (e.g., toluene).
- **Initiation:** Purge the system with nitrogen for 30 minutes to remove oxygen. Heat the mixture to the desired reaction temperature (e.g., 70-80°C).
- **Reaction:** Add a free-radical initiator such as azobisisobutyronitrile (AIBN) or benzoyl peroxide (BPO) to start the polymerization.
- **Monitoring:** Allow the reaction to proceed for several hours. The progress can be monitored by measuring the viscosity of the solution or by taking samples for solid content analysis.
- **Termination & Isolation:** Once the desired conversion is achieved, cool the reaction to room temperature. Precipitate the polymer by pouring the solution into a large excess of a non-solvent, such as cold methanol, while stirring.
- **Drying:** Collect the precipitated poly(**tridecyl acrylate**) by filtration and dry it in a vacuum oven until a constant weight is achieved.

Relevance and Applications in Drug Development

While not a therapeutic agent itself, **tridecyl acrylate** serves as a functional monomer for creating polymers with properties relevant to the pharmaceutical and medical device industries. The biocompatibility of polyacrylates is well-established, with polymers like poly(methyl methacrylate) (PMMA) used in bone cements and dental applications.^{[5][11]}

The key contribution of a long-chain acrylate like TDA is the ability to precisely control the physicochemical properties of a copolymer.



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Caption: Logical relationship showing how **tridecyl acrylate** as a comonomer influences polymer properties for drug development applications.

- Medical Adhesives: Acrylic-based pressure-sensitive adhesives (PSAs) are widely used for skin-contact applications, including wound dressings and securing medical devices.[1][2] Copolymerizing with **tridecyl acrylate** can enhance the hydrophobicity and tackiness of the adhesive, improving its performance on skin, especially for extended wear.[3]
- Transdermal Drug Delivery Systems (TDDS): The polymer matrix in a transdermal patch controls the release rate of the drug. By incorporating hydrophobic monomers like TDA, formulators can modify the polarity of the polymer matrix. This is critical for optimizing the solubility and diffusion of lipophilic drugs, thereby controlling their release profile and permeation through the skin.[2][12]

- Nanoparticle Drug Carriers: Amphiphilic block copolymers can self-assemble into micelles or nanoparticles for encapsulating poorly water-soluble drugs.[13][14] A block containing **tridecyl acrylate** could form a highly hydrophobic core, increasing the loading capacity and stability of lipophilic therapeutic agents.

In summary, **tridecyl acrylate** is a valuable specialty monomer. For drug development professionals, its utility lies not in direct biological activity, but in its role as a building block for advanced polymers. By incorporating TDA into copolymers, researchers can fine-tune material properties to create more effective and biocompatible medical adhesives, coatings, and sophisticated drug delivery platforms.

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